

Physical and chemical properties of stannous acetate

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Compound of Interest

Compound Name: *Tin(II) acetate*

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An In-depth Technical Guide to the Physical and Chemical Properties of Stannous Acetate

For Researchers, Scientists, and Drug Development Professionals

Introduction

Stannous acetate, also known as **tin(II) acetate** with the chemical formula $\text{Sn}(\text{CH}_3\text{COO})_2$, is an inorganic salt where tin is in the +2 oxidation state.^[1] It is a versatile compound utilized across various chemical and industrial sectors, primarily for its properties as a reducing agent and a catalyst.^[1] In the context of materials science and drug development, it serves as a critical precursor for the synthesis of tin-based materials, including catalysts and nanoparticles, and finds application in specialized formulations such as oral care products.^{[2][3]}

This document provides a comprehensive overview of the core physical and chemical properties of stannous acetate, detailed experimental protocols for its synthesis and analysis, and a summary of its key reactive behaviors. All data is presented to support research and development activities.

Physical Properties

Stannous acetate is a white to off-white crystalline solid that is sensitive to moisture and air. Its physical characteristics are summarized in the tables below. Care must be taken during handling and storage to maintain its chemical integrity, typically by keeping it in a cool, dry place under an inert atmosphere.^[4]

General and Physical Data

Property	Value	Reference(s)
Appearance	White to off-white crystalline solid/powder	[5]
Molecular Formula	C ₄ H ₆ O ₄ Sn	[5][6]
Molecular Weight	236.80 g/mol	[5][6]
Density	2.310 g/cm ³	[5]
Melting Point	180 - 183 °C (356 - 361.4 °F)	[5][7]

Solubility Data

Stannous acetate exhibits limited solubility in aqueous solutions due to hydrolysis. It is, however, soluble in certain organic solvents and acidic solutions.

Solvent	Solubility	Reference(s)
Water	Decomposes	[2][3][5]
Dilute Hydrochloric Acid	Soluble	[2][3]
Dimethyl Sulfoxide (DMSO)	Soluble	[2][3]
Methanol	Soluble	[2][3]

Chemical Properties and Reactivity

The chemistry of stannous acetate is dominated by the Sn(II) ion, which can be readily oxidized and participates in various coordination and decomposition reactions.

Chemical Identifiers

Identifier Type	Value	Reference(s)
CAS Number	638-39-1	[5]
EC Number	211-335-9	[5]
PubChem CID	69488	[5][6]
InChI Key	PNOXNTGLSKTMQO-UHFFFAOYSA-L	[5]
SMILES	<chem>CC(=O)[O-].CC(=O)[O-].[Sn+2]</chem>	[5]

Key Chemical Reactions

Stannous acetate is sensitive to its environment and undergoes several key reactions:

- **Hydrolysis:** In the presence of water, stannous acetate decomposes to form tin(II) oxide or hydrous tin(II) oxide.[5] This reactivity limits its use in aqueous media without stabilizing agents.
- **Oxidation:** When exposed to air, the tin(II) ion can be oxidized to tin(IV), which affects the compound's stability and efficacy in chemical reactions.
- **Thermal Decomposition:** When heated, anhydrous stannous acetate decomposes to blue-black tin(II) oxide.[5] If the material is solvated with acetic acid ($\text{Sn}(\text{CH}_3\text{COO})_2 \cdot 2\text{CH}_3\text{COOH}$), heating under normal pressure can lead to disproportionation, yielding products such as tin(IV) oxide and hydrogen.[5]
- **Complex Formation:** It can form complexes with other acetate salts, such as $\text{KSn}(\text{CH}_3\text{COO})_3$, in the appropriate medium.[5]

Key chemical reactions of stannous acetate.

Experimental Protocols

Synthesis of Stannous Acetate

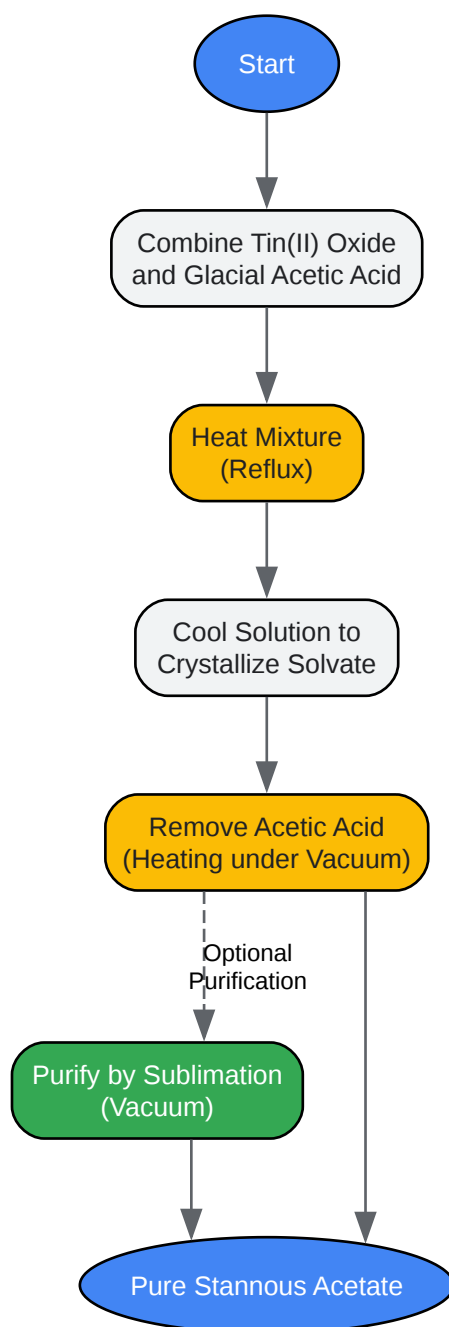
A common laboratory-scale synthesis involves the reaction of tin(II) oxide with glacial acetic acid.[5]

Materials:

- Tin(II) oxide (SnO)
- Glacial acetic acid (CH_3COOH)
- Reaction flask with reflux condenser
- Heating mantle
- Vacuum filtration apparatus

Procedure:

- Tin(II) oxide is dissolved in glacial acetic acid in a round-bottom flask equipped with a reflux condenser.
- The mixture is heated and refluxed. During this process, a solvated intermediate, $\text{Sn}(\text{CH}_3\text{COO})_2 \cdot 2\text{CH}_3\text{COOH}$, may form, which can appear as yellow crystals upon cooling.[\[5\]](#)
- To obtain the anhydrous white crystals of stannous acetate, the excess acetic acid is removed by heating the product under reduced pressure.[\[5\]](#)
- The final product, $\text{Sn}(\text{CH}_3\text{COO})_2$, can be further purified by sublimation under vacuum.[\[5\]](#)



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Workflow for the synthesis of stannous acetate.

Purity Analysis: Gravimetric Determination of Tin Content

The purity of stannous acetate can be determined by measuring its tin content via gravimetric analysis. This protocol involves the controlled thermal decomposition of the compound to a

stable oxide.

Materials:

- Stannous acetate sample
- Porcelain crucible and lid
- Muffle furnace
- Analytical balance
- Desiccator

Procedure:

- Accurately weigh a clean, dry porcelain crucible and lid.
- Add a precisely weighed amount of the stannous acetate sample (approx. 0.5-1.0 g) to the crucible.
- Heat the crucible gently at first and then increase the temperature in a muffle furnace to a high temperature (e.g., 900 °C) to ensure complete conversion of the acetate to tin(IV) oxide (SnO_2). This ignition process should be performed in an oxidizing atmosphere (air).
- Cool the crucible and its contents in a desiccator to room temperature.
- Weigh the crucible, lid, and the resulting SnO_2 residue.
- Calculate the percentage of tin in the original sample based on the mass of the SnO_2 residue and the known stoichiometry. The theoretical percentage of tin in $\text{Sn}(\text{CH}_3\text{COO})_2$ is approximately 49.9%.

Handling and Storage of an Air- and Moisture-Sensitive Compound

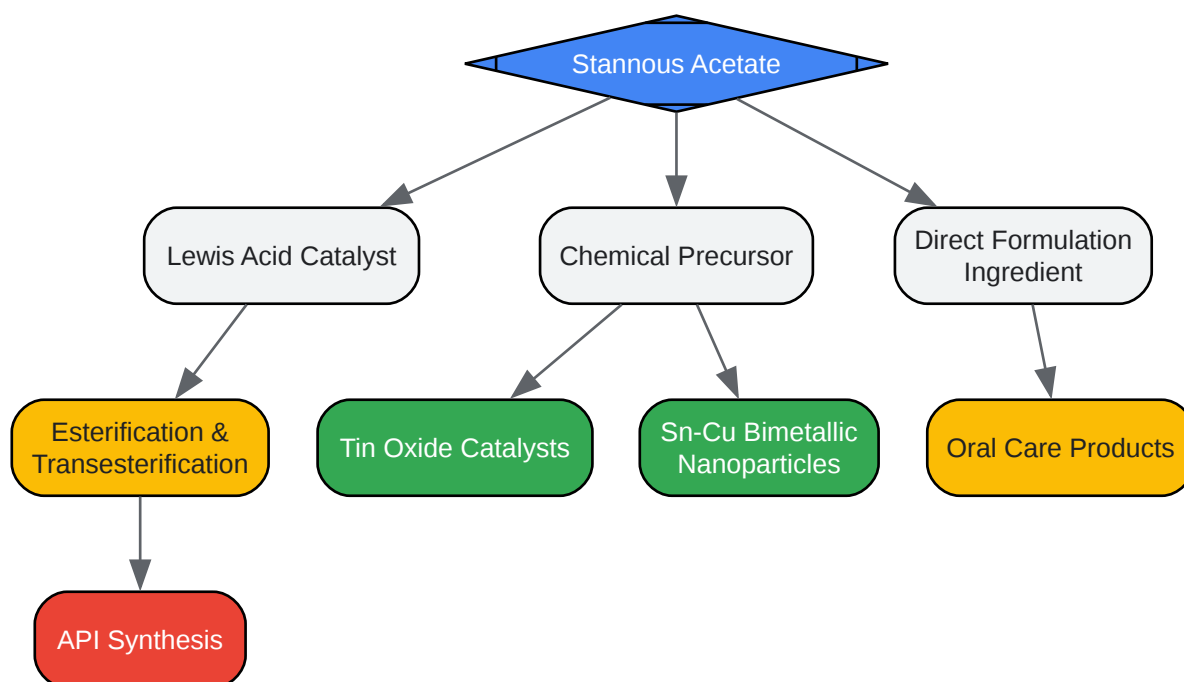
Due to its sensitivity, stannous acetate requires handling under an inert atmosphere (e.g., nitrogen or argon) using Schlenk line or glovebox techniques to prevent degradation.^{[8][9]}

- **Storage:** Store in a tightly sealed container in a cool, dry place, preferably inside a desiccator or glovebox.
- **Solvent Handling:** When preparing solutions, use anhydrous solvents that have been properly degassed to remove dissolved oxygen and water.[8][9]
- **Transfers:** Solid transfers should be performed quickly or within a glovebox. Solutions are best handled using syringes or cannulas under a positive pressure of inert gas.[9]

Applications in Research and Development

Stannous acetate is a valuable reagent and precursor in several areas relevant to scientific and pharmaceutical development.

- **Catalysis:** It functions as an effective Lewis acid catalyst for organic reactions such as esterification and transesterification, which are fundamental in the synthesis of various organic molecules, including potential active pharmaceutical ingredients (APIs).[2][3]
- **Precursor for Materials Synthesis:** It is a key starting material for producing other tin-containing compounds. This includes the synthesis of high-surface-area tin oxide catalysts, Sn-Cu bimetallic nanoparticles, and tin anodes for thin-film batteries.[2][10]
- **Oral Care Formulations:** Stannous acetate has been incorporated into oral care compositions, leveraging the properties of the stannous ion.[2][3]



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Key application areas of stannous acetate.

Safety and Handling

Stannous acetate is classified as harmful.[6]

- Hazards: Harmful if swallowed, in contact with skin, or if inhaled.[6] It may cause irritation to the skin, eyes, and respiratory tract.
- Personal Protective Equipment (PPE): Wear appropriate protective gloves, safety goggles, and a lab coat. Use in a well-ventilated area or a fume hood to avoid inhalation of dust.
- First Aid: In case of contact, rinse the affected area thoroughly with water. If inhaled, move to fresh air. If ingested, seek immediate medical attention.

Always consult the latest Safety Data Sheet (SDS) before handling this chemical.

Conclusion

Stannous acetate is a foundational tin(II) salt with well-defined physical properties and a reactive chemical nature. Its sensitivity to air and moisture necessitates careful handling, but its

utility as a catalyst and precursor makes it a valuable compound in synthetic chemistry and materials science. For professionals in drug development, its primary relevance lies in its catalytic activity for synthesizing complex organic molecules and its formulation in specialized applications. The protocols and data provided herein serve as a technical guide for the safe and effective use of stannous acetate in a research and development setting.

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